

A Comparative Guide to TRC051384 Hydrochloride and Other HSP70 Inducers

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Compound of Interest

Compound Name: TRC051384 hydrochloride

Cat. No.: B15585250

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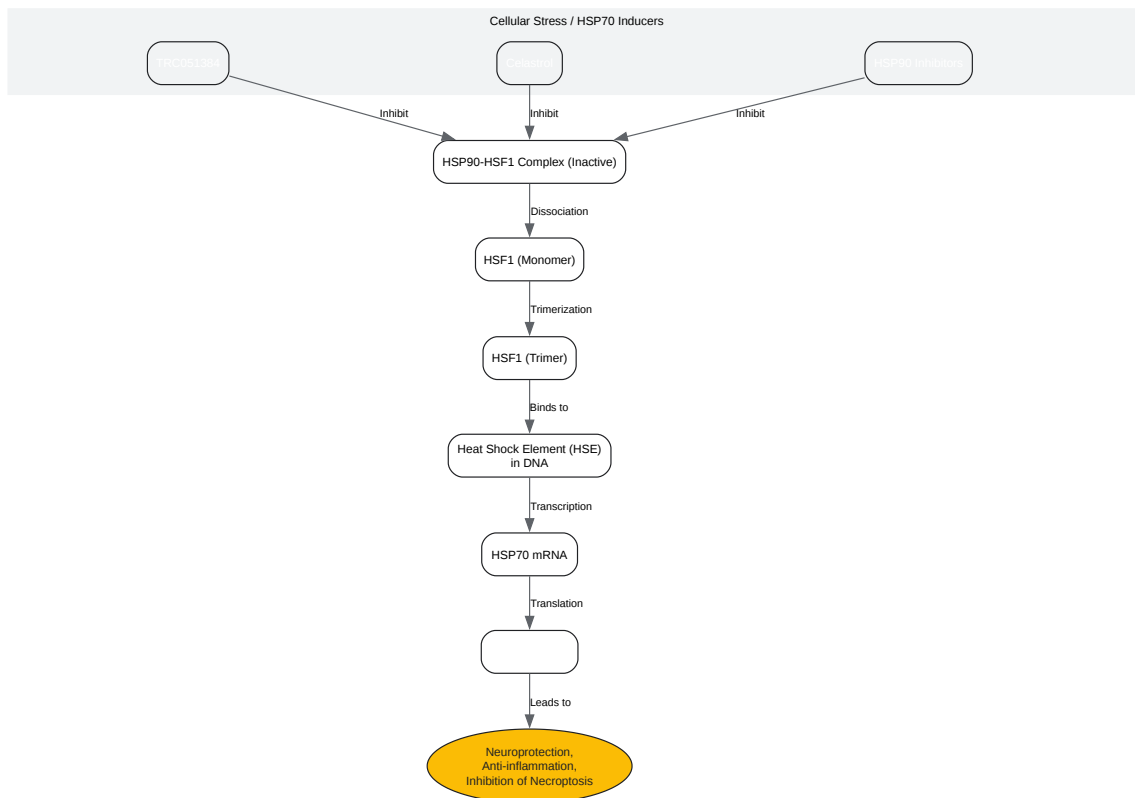
This guide provides a comprehensive comparison of **TRC051384 hydrochloride** with other notable Heat Shock Protein 70 (HSP70) inducers. The information presented is based on available experimental data to assist researchers in making informed decisions for their studies.

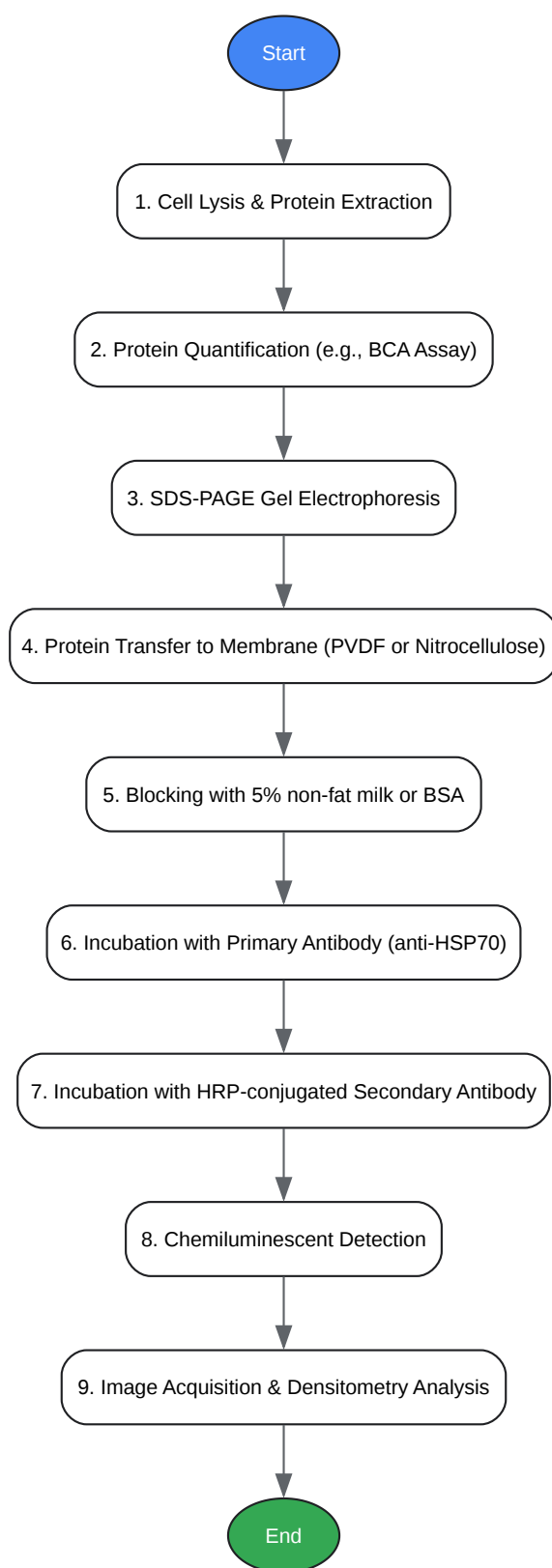
Introduction to HSP70 Induction

Heat Shock Protein 70 (HSP70) is a molecular chaperone that plays a critical role in cellular protection against various stressors, including heat shock, oxidative stress, and inflammation. It is involved in protein folding, preventing protein aggregation, and inhibiting apoptosis. The induction of HSP70 is a promising therapeutic strategy for a range of diseases, particularly neurodegenerative disorders and ischemic stroke. This is primarily mediated by the activation of Heat Shock Factor 1 (HSF1), the master transcriptional regulator of the heat shock response. This guide focuses on **TRC051384 hydrochloride**, a potent small-molecule inducer of HSP70, and compares its activity with other well-known HSP70 inducers, such as celastrol and inhibitors of HSP90.

Mechanism of Action: HSP70 Induction via HSF1 Activation

The primary pathway for inducing HSP70 expression involves the activation of HSF1. Under normal conditions, HSF1 is held in an inactive monomeric state through its association with HSP90. Upon cellular stress, or through the action of specific small molecules, this complex dissociates, allowing HSF1 to trimerize, translocate to the nucleus, and bind to Heat Shock Elements (HSEs) in the promoter regions of heat shock genes, including HSPA1A (the gene encoding HSP70). This initiates the transcription and subsequent translation of HSP70.





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- To cite this document: BenchChem. [A Comparative Guide to TRC051384 Hydrochloride and Other HSP70 Inducers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585250#trc051384-hydrochloride-versus-other-hsp70-inducers]

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